

Measuring Oxaloglutarate Dehydrogenase Activity: A Guide for Researchers

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Compound of Interest

Compound Name: Oxaloglutarate

Cat. No.: B1219020

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Application Notes

The 2-oxoglutarate dehydrogenase complex (OGDHc), also known as the α -ketoglutarate dehydrogenase complex, is a critical enzyme assembly located in the mitochondrial matrix. It catalyzes the conversion of α -ketoglutarate (2-oxoglutarate) to succinyl-CoA and NADH, a key regulatory step in the tricarboxylic acid (TCA) cycle.^{[1][2]} The activity of OGDHc is a crucial indicator of mitochondrial function and cellular metabolism. Dysregulation of OGDH activity has been implicated in various neurodegenerative diseases, cancers, and metabolic disorders.^{[3][4]} This document provides detailed protocols for measuring OGDH activity, aimed at researchers, scientists, and drug development professionals.

The primary methods for determining OGDH activity involve monitoring the production of NADH, either directly through spectrophotometry or through coupled enzyme assays that result in a colorimetric or fluorescent signal. The choice of assay depends on the sample type, required sensitivity, and available equipment.

It is important to distinguish between assays that measure OGDH activity and those that quantify OGDH protein levels, such as ELISA.^{[5][6]} While ELISA can determine the amount of enzyme present, it does not provide information about its functional state.

Quantitative Data Summary

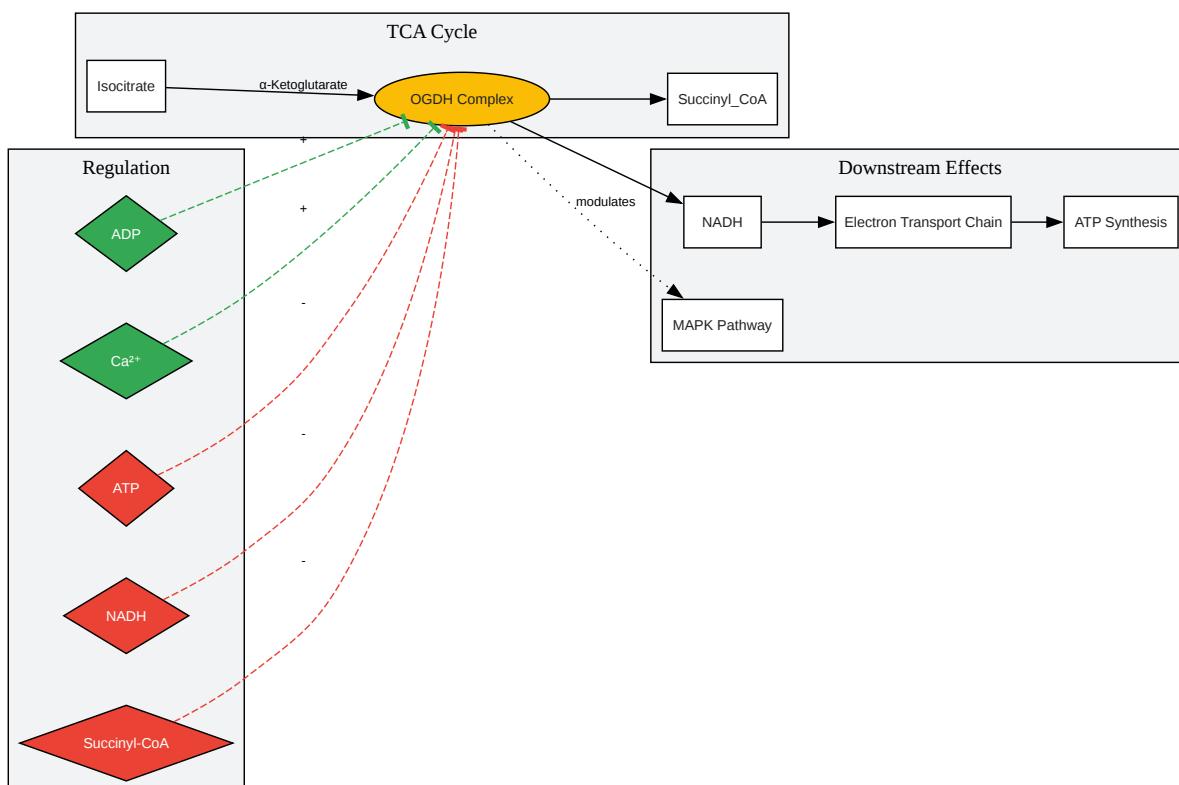
The kinetic properties of the OGDH complex can vary depending on the source of the enzyme and the specific conditions of the assay. The following table summarizes key quantitative data

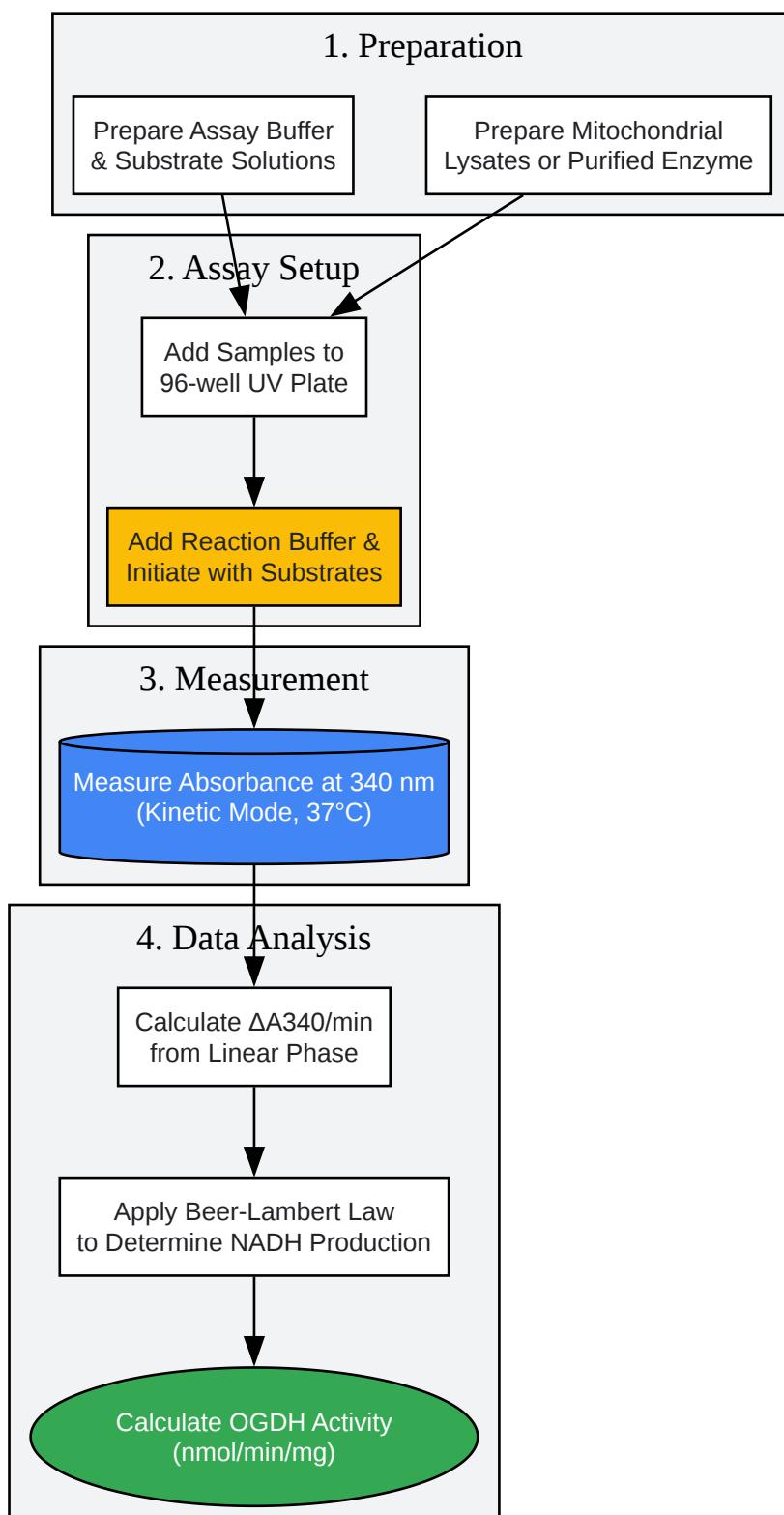
for OGDH activity.

Parameter	Value	Organism/Tissue	Notes
Km for 2-oxoglutarate	0.14 ± 0.04 mM	Azotobacter vinelandii	[7]
0.15 mM	Azotobacter vinelandii	[1]	
Km for CoA	0.014 mM	Azotobacter vinelandii	[1]
Km for NAD ⁺	0.17 mM	Azotobacter vinelandii	[1]
Vmax	9 ± 3 μ mol·min-1·mg-1	Azotobacter vinelandii	[7]
Optimal pH	~7.8	General (Glutamate Dehydrogenase)	The optimal pH for dehydrogenase enzymes is often slightly alkaline.[8]
Optimal Temperature	50-55 °C	General (Glutamate Dehydrogenase)	Enzyme activity is temperature-dependent, with a notable decrease at higher temperatures due to denaturation.[8]
Tissue Distribution	High expression in heart, kidney, and other metabolically active tissues.	Human	[9]

Signaling and Regulation of OGDH

The activity of the OGDH complex is tightly regulated by the energy state of the cell. It is allosterically activated by ADP and Ca²⁺ and inhibited by its products, NADH and succinyl-CoA, as well as by ATP.[2][7] This regulation ensures that the rate of the TCA cycle is matched to the cell's energy demands. The OGDH complex is also a target of oxidative stress, and its activity can be modulated by the cellular redox state.[7] Recent studies have also implicated OGDH in the regulation of signaling pathways such as the MAPK pathway.[10]



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- To cite this document: BenchChem. [Measuring Oxaloglutarate Dehydrogenase Activity: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1219020#techniques-for-measuring-oxaloglutarate-dehydrogenase-activity>

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